

why is MCC950 insoluble in moisture-absorbing DMSO

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Compound of Interest

Compound Name: MCC950 sodium

Cat. No.: B606777

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Technical Support Center: MCC950

Welcome to the technical support center for MCC950. This resource is designed to assist researchers, scientists, and drug development professionals in successfully utilizing MCC950 in their experiments. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues, particularly concerning its solubility.

Frequently Asked Questions (FAQs)

Q1: Why is my MCC950 not dissolving in DMSO, especially if the DMSO has been previously opened?

A1: MCC950 is known to be poorly soluble in DMSO that has absorbed moisture from the atmosphere.[1][2] DMSO is highly hygroscopic, meaning it readily attracts and absorbs water. When water is present in DMSO, it forms a highly structured eutectic mixture. This mixture has increased viscosity and a more ordered structure, which makes it more difficult to create a solvent cavity to accommodate the large, lipophilic MCC950 molecule, thereby reducing its solubility. For optimal results, it is crucial to use fresh, anhydrous DMSO.

Q2: What is the recommended solvent for preparing MCC950 stock solutions?

A2: Fresh, anhydrous DMSO is the recommended solvent for preparing high-concentration stock solutions of MCC950.[2] For aqueous buffers, it is advised to first dissolve MCC950 in DMSO and then dilute it with the aqueous buffer of choice.[3]

Q3: What is the mechanism of action of MCC950?

A3: MCC950 is a potent and specific inhibitor of the NLRP3 inflammasome.^{[4][5][6]} It directly targets the Walker B motif within the NACHT domain of NLRP3, which is responsible for ATP hydrolysis.^{[5][6][7][8][9]} By binding to this site, MCC950 locks NLRP3 in an inactive conformation, preventing its oligomerization and the subsequent activation of the inflammasome complex.^{[5][10]} This, in turn, blocks the release of pro-inflammatory cytokines IL-1 β and IL-18.^[4]

Q4: Is MCC950 specific to the NLRP3 inflammasome?

A4: Yes, MCC950 is highly specific for the NLRP3 inflammasome and does not significantly inhibit other inflammasomes such as AIM2, NLRC4, or NLRP1.^{[4][11]}

Troubleshooting Guide

Issue: MCC950 precipitates out of solution during my experiment.

Potential Cause	Troubleshooting Step
Moisture in DMSO	Use fresh, anhydrous DMSO to prepare your stock solution. Avoid using DMSO from a bottle that has been opened multiple times.
Low Temperature	Ensure that your working solutions are maintained at an appropriate temperature. Chilling the solution may decrease solubility.
Supersaturation	When diluting your DMSO stock into an aqueous buffer, add the stock solution to the buffer slowly while vortexing to avoid localized high concentrations that can lead to precipitation.
Incorrect Solvent	MCC950 is sparingly soluble in aqueous buffers alone. Always prepare a high-concentration stock in anhydrous DMSO first.

Quantitative Data

Table 1: Solubility of MCC950 in Various Solvents

Solvent	Solubility	Reference
Dimethylformamide (DMF)	~30 mg/mL	[3]
Dimethyl sulfoxide (DMSO)	~5 mg/mL (in fresh, anhydrous DMSO)	[2][3]
Ethanol	~0.5 mg/mL	[3]
1:1 solution of DMSO:PBS (pH 7.2)	~0.5 mg/mL	[3]
Water	Insoluble	[2]

Table 2: Chemical and Physical Properties of MCC950

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₄ N ₂ O ₅ S	[3][4]
Molecular Weight	404.5 g/mol	[3]
Purity	≥98%	[3][4]
Form	Crystalline solid	[3]
Storage	-20°C	[3]
Stability	≥4 years (as solid at -20°C)	[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM MCC950 Stock Solution in DMSO

Materials:

- MCC950 (crystalline solid)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipette

Procedure:

- Allow the MCC950 vial and anhydrous DMSO to equilibrate to room temperature.
- Calculate the required mass of MCC950 for your desired volume and concentration (e.g., for 1 mL of a 10 mM solution, you will need 4.045 mg of MCC950).
- Carefully weigh the MCC950 and transfer it to a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to the microcentrifuge tube.
- Vortex the solution until the MCC950 is completely dissolved. Gentle warming (e.g., to 37°C) may be applied to aid dissolution, but avoid excessive heat.
- Once dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and moisture absorption.
- Store the aliquots at -20°C. Reconstituted stock solutions are stable for up to 6 months at -20°C.^[4]

Protocol 2: Preparation of a Working Solution in Cell Culture Medium

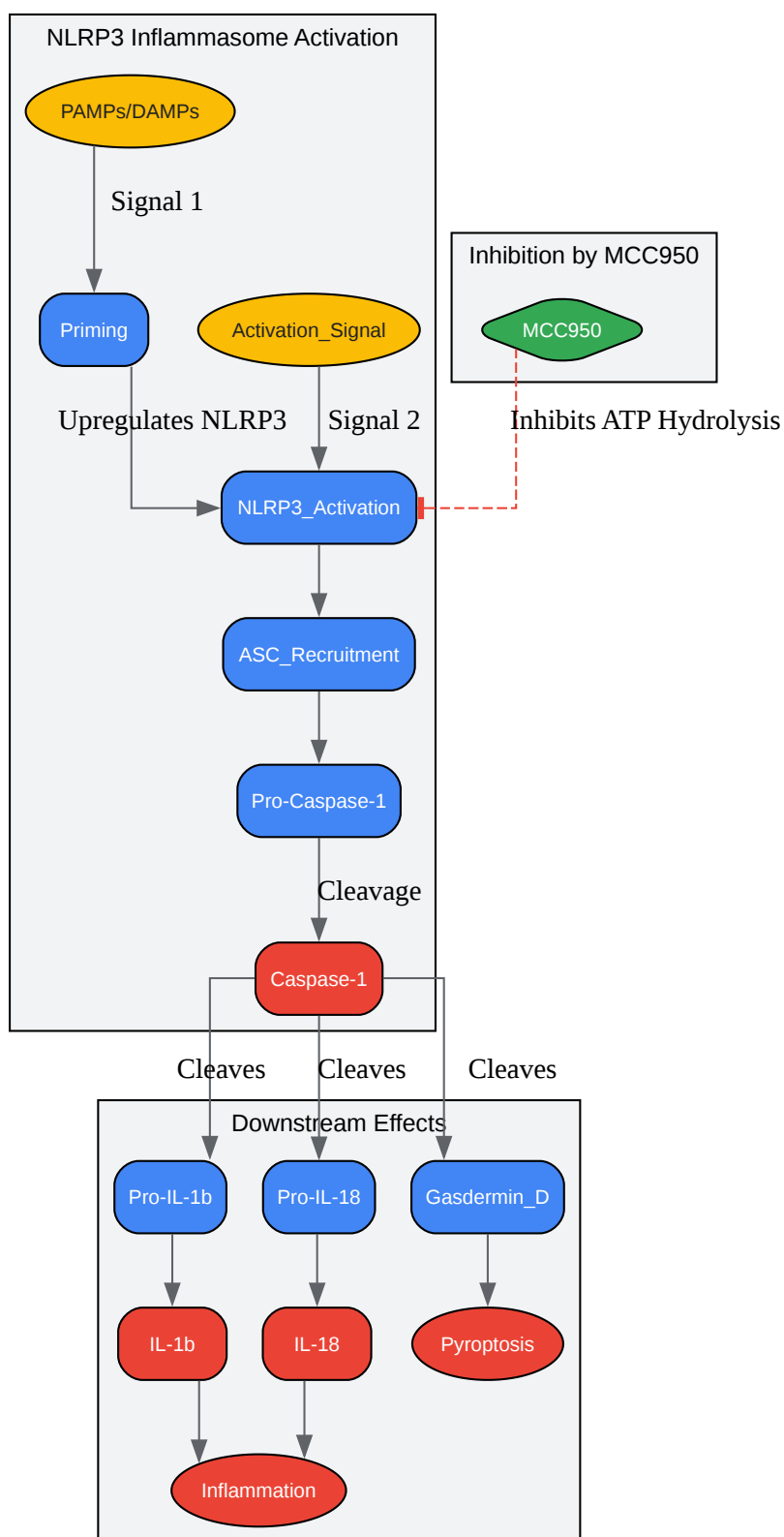
Materials:

- 10 mM MCC950 stock solution in DMSO
- Pre-warmed cell culture medium
- Sterile conical tube
- Vortex mixer

Procedure:

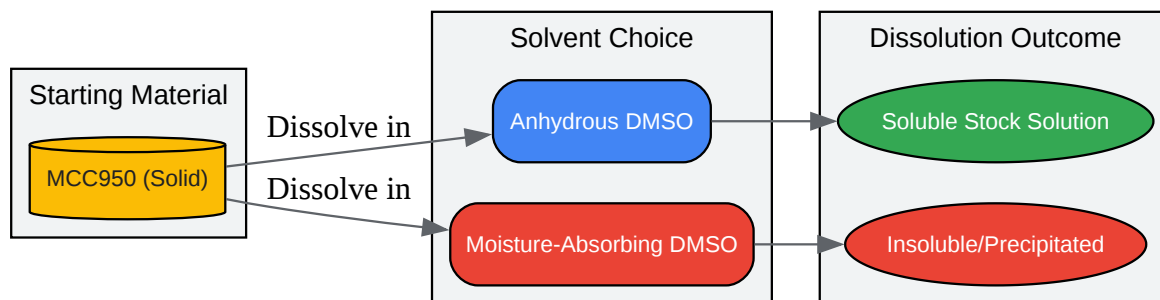
- Thaw an aliquot of the 10 mM MCC950 stock solution at room temperature.
- Determine the final concentration of MCC950 required for your experiment (e.g., 1 μ M).
- Calculate the volume of the stock solution needed to achieve the desired final concentration in your total volume of cell culture medium.
- In a sterile conical tube, add the required volume of pre-warmed cell culture medium.
- While gently vortexing the cell culture medium, add the calculated volume of the MCC950 stock solution dropwise. This gradual addition helps to prevent precipitation.
- Continue to mix the solution for a few seconds to ensure homogeneity.
- Use the prepared working solution immediately for your experiment. It is not recommended to store aqueous solutions of MCC950 for more than one day.^[3]

Visualizations



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Caption: The NLRP3 inflammasome signaling pathway and the inhibitory action of MCC950.



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Caption: Logical workflow for dissolving MCC950, highlighting the critical choice of solvent.

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References

- 1. quora.com [quora.com]
- 2. researchgate.net [researchgate.net]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. ziath.com [ziath.com]
- 5. pureadmin.qub.ac.uk [pureadmin.qub.ac.uk]
- 6. mdpi.com [mdpi.com]
- 7. MCC950 directly targets the NLRP3 ATP-hydrolysis motif for inflammasome inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. DSpace [research-repository.griffith.edu.au]
- 9. MCC950 directly targets the NLRP3 ATP-hydrolysis motif for inflammasome inhibition | Garvan Institute of Medical Research [publications.garvan.org.au]
- 10. A Probe for NLRP3 Inflammasome Inhibitor MCC950 Identifies Carbonic Anhydrase 2 as a Novel Target - PMC [pmc.ncbi.nlm.nih.gov]

- 11. researchgate.net [researchgate.net]
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